

4-(Hydroxymethyl)piperidin-3-ol: Structural Analysis and Conformational Dynamics

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Compound of Interest

Compound Name: 4-(Hydroxymethyl)piperidin-3-ol

CAS No.: 220218-57-5

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Executive Summary

The piperidine ring is one of the most ubiquitous nitrogenous heterocycles in FDA-approved drugs. Specifically, 3,4-disubstituted piperidines—such as **4-(hydroxymethyl)piperidin-3-ol**—serve as critical pharmacophores in the design of central nervous system (CNS) therapeutics and kinase inhibitors. The spatial orientation of the C3-hydroxyl and C4-hydroxymethyl groups dictates not only the molecule's binding affinity to target receptors but also its physicochemical properties, such as lipophilicity and blood-brain barrier (BBB) permeability.

This technical guide provides an in-depth analysis of the stereochemistry, conformational thermodynamics, and intramolecular hydrogen-bonding capabilities of **4-(hydroxymethyl)piperidin-3-ol**. Furthermore, it establishes self-validating experimental workflows combining Nuclear Magnetic Resonance (NMR) spectroscopy and Density Functional Theory (DFT) to elucidate these structures in solution.

Stereochemical Framework & Isomerism

4-(Hydroxymethyl)piperidin-3-ol possesses two contiguous stereocenters at the C3 and C4 positions, resulting in four distinct stereoisomers grouped into two diastereomeric pairs:

- cis-Isomers: (3R,4S) and (3S,4R)
- trans-Isomers: (3R,4R) and (3S,4S)

In saturated six-membered rings, the predominant conformation is the chair form. The substitution pattern heavily restricts the conformational flexibility of the piperidine ring. For the trans-isomer, the substituents can adopt either a di-equatorial (e,e) or di-axial (a,a) arrangement. The (e,e) conformation is overwhelmingly favored due to the severe 1,3-diaxial steric clashes present in the (a,a) form. Conversely, the cis-isomer is forced into an axial-equatorial (a,e or e,a) geometry, introducing a delicate balance between steric strain and stabilizing non-covalent interactions.

Conformational Thermodynamics & Intramolecular Hydrogen Bonding

The conformational equilibrium of **4-(hydroxymethyl)piperidin-3-ol** is not governed by steric relief alone; it is heavily influenced by intramolecular hydrogen bonding.

In non-polar environments (e.g., the lipid bilayer of the BBB or within hydrophobic protein binding pockets), hydrogen-bond donors are energetically penalized unless they are "masked." The proximity of the C3-OH and the C4-CH

OH groups allows for the formation of a robust intramolecular hydrogen bond. Masking these polar groups through internal H-bonds significantly increases the molecule's lipophilicity and BBB permeability without sacrificing the functional groups needed for target engagement, a strategy highly utilized in the development of brain-penetrant inhibitors [1](#).

Furthermore, the piperidine nitrogen introduces an additional layer of complexity via the NH/N-electron pair equilibrium. The nitrogen lone pair can adopt an axial or equatorial position, which dictates its ability to act as a hydrogen-bond acceptor for the C3-hydroxyl group [2](#).

Quantitative Conformational Data

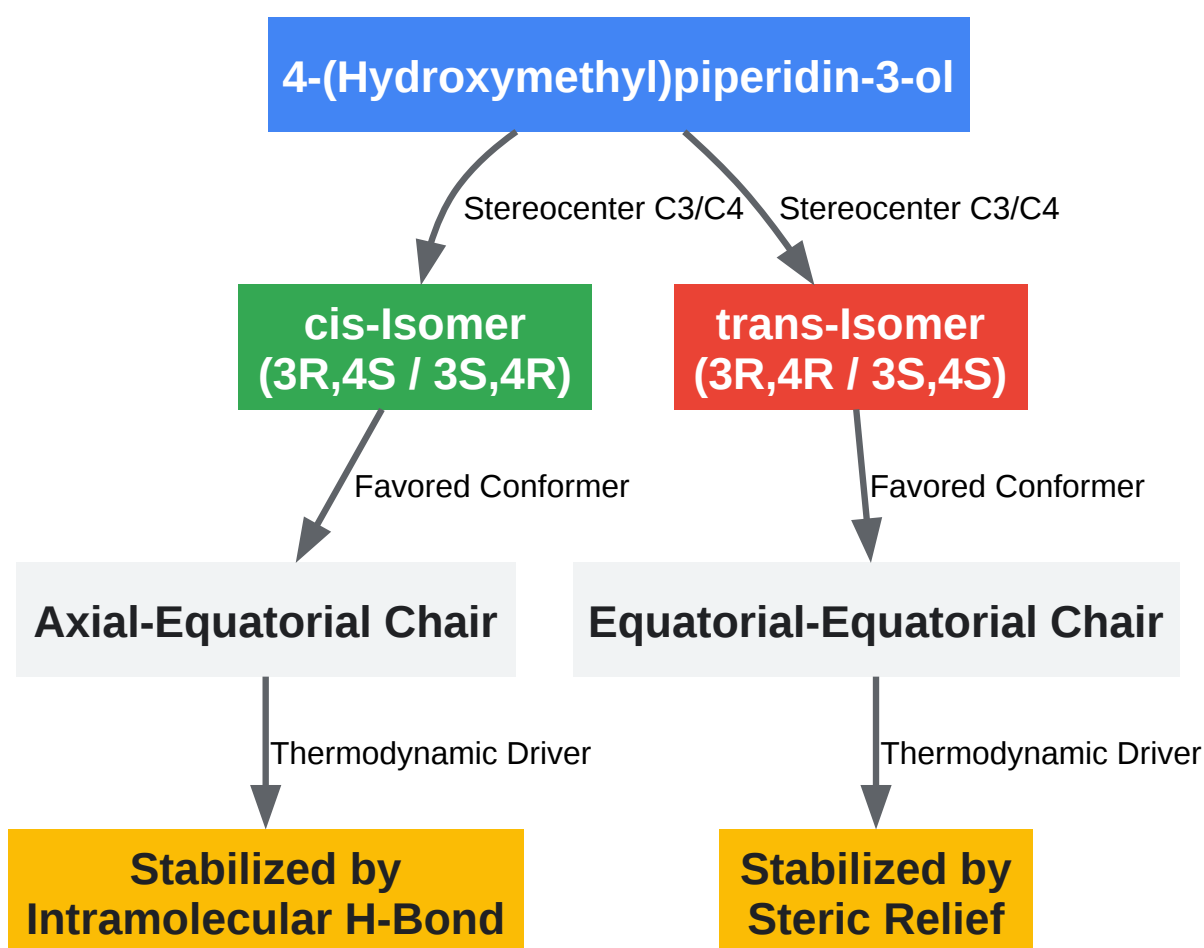
To facilitate rational drug design, the thermodynamic and spectroscopic parameters of the primary conformers are summarized below.

Table 1: Theoretical Conformational Parameters for **4-(Hydroxymethyl)piperidin-3-ol** Isomers

Isomer	Predominant Chair Conformer	Relative Free Energy (G, kcal/mol)	Expected (Hz)	Intramolecular H-Bond Status
trans	Equatorial-Equatorial (e,e)	0.0 (Global Minimum)	9.5 – 11.5	Weak / Geometrically Constrained
trans	Axial-Axial (a,a)	+4.5 to +5.2	2.0 – 3.5	None (Sterically Prohibited)
cis	Axial-Equatorial (a,e)	+1.2 to +1.8	3.0 – 5.0	Strong (OH HO-CH)
cis	Equatorial-Axial (e,a)	+1.5 to +2.1	3.0 – 5.0	Strong (OH HO-CH)

Note: Free energies are approximate values derived from standard DFT (M06-2X/6-311+G(d,p)) calculations utilizing implicit non-polar solvation models.

Visualizing Conformational Logic



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Caption: Conformational equilibrium and thermodynamic drivers for 4-(Hydroxymethyl)piperidin-3-ol isomers.

Experimental Methodologies for Structural Elucidation

To definitively assign the conformation of 3,4-disubstituted piperidines in solution, researchers must employ a self-validating system that cross-references empirical NMR data with quantum mechanical modeling. This approach has been successfully utilized in the discovery of conformationally restricted piperidine derivatives, such as low hERG blocking Akt inhibitors [3](#).

Protocol A: NMR-Driven Conformational Elucidation

Causality: The choice of solvent is the most critical variable. Non-polar solvents (e.g., CDCl₃)

) preserve intramolecular hydrogen bonds, whereas protic solvents (e.g., CD₃OD)

competitively disrupt them. Analyzing the molecule in both environments isolates the thermodynamic contribution of the H-bond.

- Solvent Selection & Sample Preparation: Prepare two 15 mM solutions of the analyte—one in anhydrous CDCl₃

and one in CD₃OD.

Ensure the NMR tubes are purged with argon to prevent moisture-induced line broadening of the hydroxyl protons.

- 1D & 2D Data Acquisition: Acquire

¹H,

¹³C, COSY, HSQC, and NOESY spectra at 298 K using a high-field spectrometer (500 MHz).

- Dihedral Angle Extraction: Isolate the

coupling constant from the

¹H spectrum. Apply the Karplus equation: a large coupling constant (~10 Hz) confirms a trans-diaxial relationship (indicating an e,e conformation), while a smaller coupling (~4 Hz) indicates an axial-equatorial relationship (confirming the cis-isomer).

- Temperature-Coefficient Analysis (d

/dT): For the CDCl

sample, run

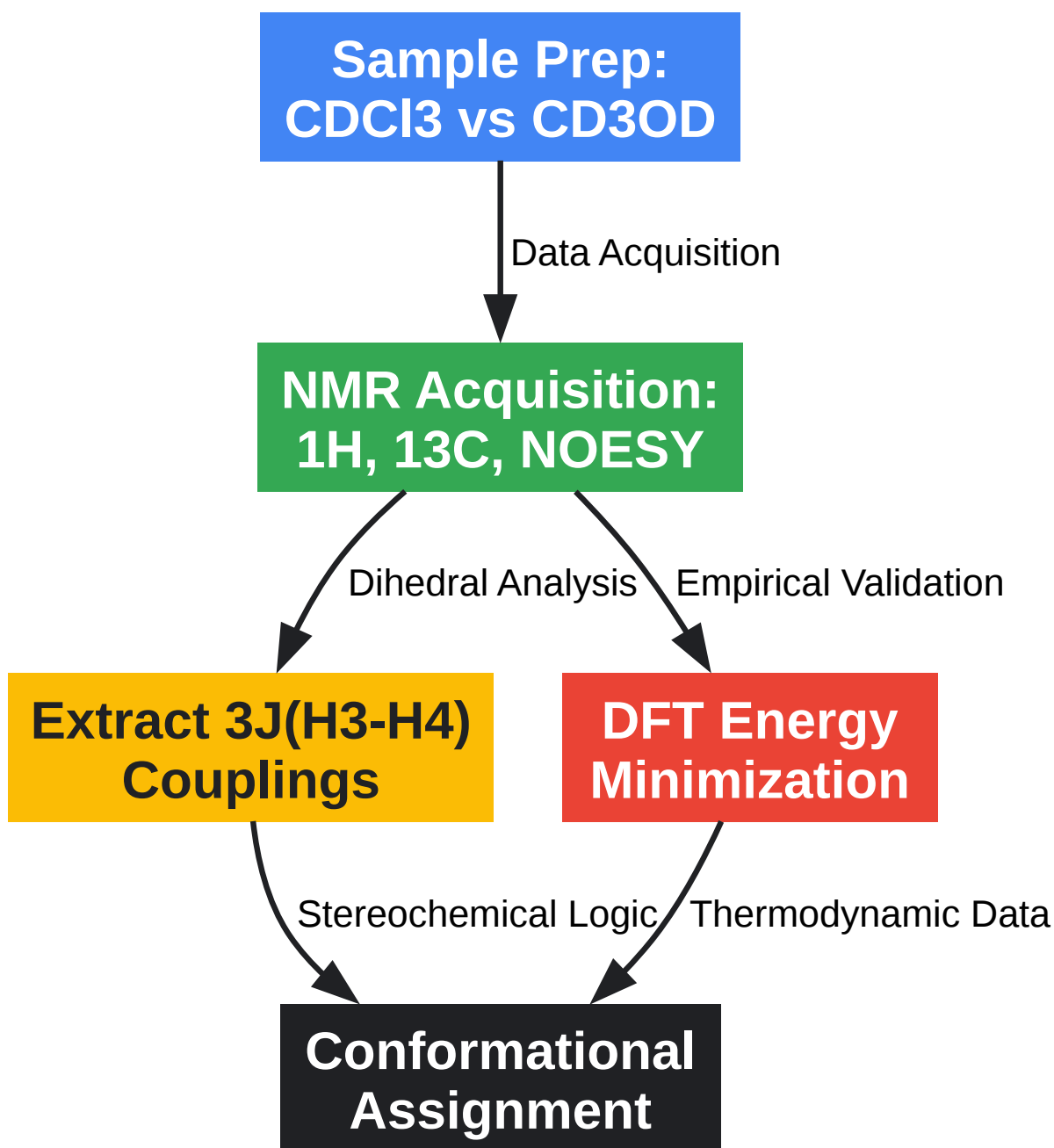
H NMR at 5-degree increments from 280 K to 320 K. A low temperature coefficient ($|d$

/dT| < 3 ppb/K) for the hydroxyl protons self-validates the presence of a strong, solvent-shielded intramolecular hydrogen bond.

Protocol B: Computational Validation via DFT

Causality: Standard molecular mechanics force fields often fail to accurately parameterize the subtle hyperconjugative effects (e.g., generalized anomeric effects) in nitrogen heterocycles. Therefore, Density Functional Theory (DFT) utilizing the M06-2X functional is required, as it is explicitly parameterized to capture non-covalent interactions like internal H-bonding.

- Conformational Sampling: Generate initial conformers using a molecular mechanics force field (e.g., OPLS4) to ensure all ring-puckering and rotameric states of the hydroxymethyl group are sampled.
- Quantum Mechanical Optimization: Optimize the geometries of the lowest-energy conformers using DFT at the M06-2X/6-311+G(d,p) level. Implement an implicit Solvation Model based on Density (SMD) matching the dielectric constant of chloroform ($\epsilon = 4.8$).
- Thermodynamic Population Analysis: Perform vibrational frequency calculations to confirm the structures are true minima (zero imaginary frequencies). Extract the Gibbs free energies (G) and calculate the Boltzmann distribution at 298 K to predict the dominant conformer population.



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Caption: Self-validating experimental workflow for NMR and computational structural elucidation.

References

- **Conformational analysis of intramolecular hydrogen-bonded amino alcohols.

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Sources

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